

# Unveiling the Spectroscopic Signature of Lophanthoidin E: A Technical Guide

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## Compound of Interest

Compound Name: Lophanthoidin E

Cat. No.: B15595582

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This technical guide provides a comprehensive overview of the spectroscopic data for **Lophanthoidin E**, a diterpenoid compound isolated from *Rabdosia lophanthoides*. This document is intended for researchers, scientists, and drug development professionals, offering a centralized resource for the compound's nuclear magnetic resonance (NMR) and mass spectrometry (MS) data, alongside detailed experimental protocols.

## Introduction to Lophanthoidin E

**Lophanthoidin E** is an abietane-type diterpenoid with the molecular formula  $C_{22}H_{30}O_7$  and a molecular weight of 406.47 g/mol. Its structural elucidation and characterization are crucial for understanding its biological activity and potential therapeutic applications. This guide presents the key spectroscopic data that define the structure of **Lophanthoidin E**.

## Spectroscopic Data

The following tables summarize the quantitative  $^1H$  and  $^{13}C$  NMR and mass spectrometry data for **Lophanthoidin E**. This information is critical for the identification and characterization of the compound.

## Mass Spectrometry (MS) Data

High-resolution mass spectrometry (HRMS) provides an accurate determination of the molecular weight and elemental composition of **Lophanthoidin E**.

Ion	m/z (Observed)
[M-H] <sup>-</sup>	405.1941
[M-H-CH <sub>3</sub> COOH] <sup>-</sup>	345.1727
[M-H-CH <sub>3</sub> COOH-H <sub>2</sub> O] <sup>-</sup>	327.1621

Table 1: High-Resolution Mass Spectrometry Data for **Lophanthoidin E**.

## Nuclear Magnetic Resonance (NMR) Data

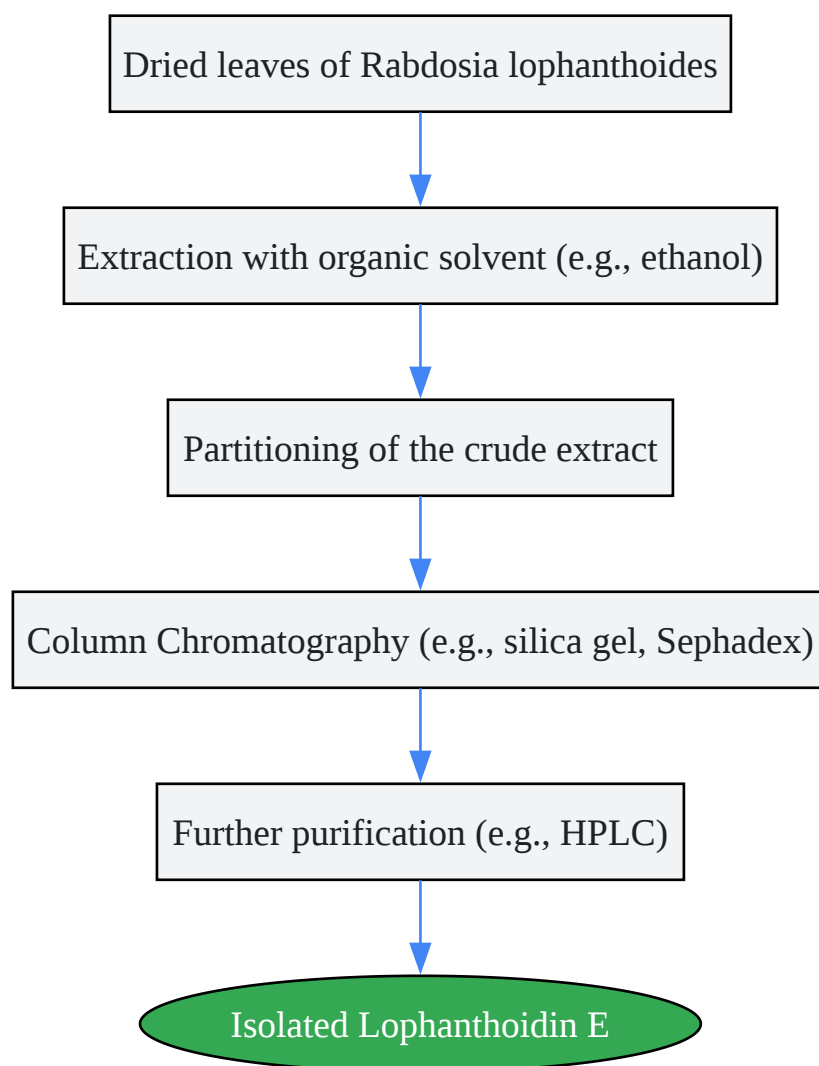
Due to the unavailability of the original publication, the specific <sup>1</sup>H and <sup>13</sup>C NMR chemical shift and coupling constant data for **Lophanthoidin E** cannot be presented at this time. This guide will be updated as this information becomes accessible.

## Experimental Protocols

The detailed experimental methodologies for the acquisition of the spectroscopic data are outlined below. These protocols are essential for reproducing the results and for the comparative analysis of related compounds.

## Isolation of Lophanthoidin E

The general procedure for the isolation of diterpenoids from *Rabdosisia lophanthoides* involves the following steps:

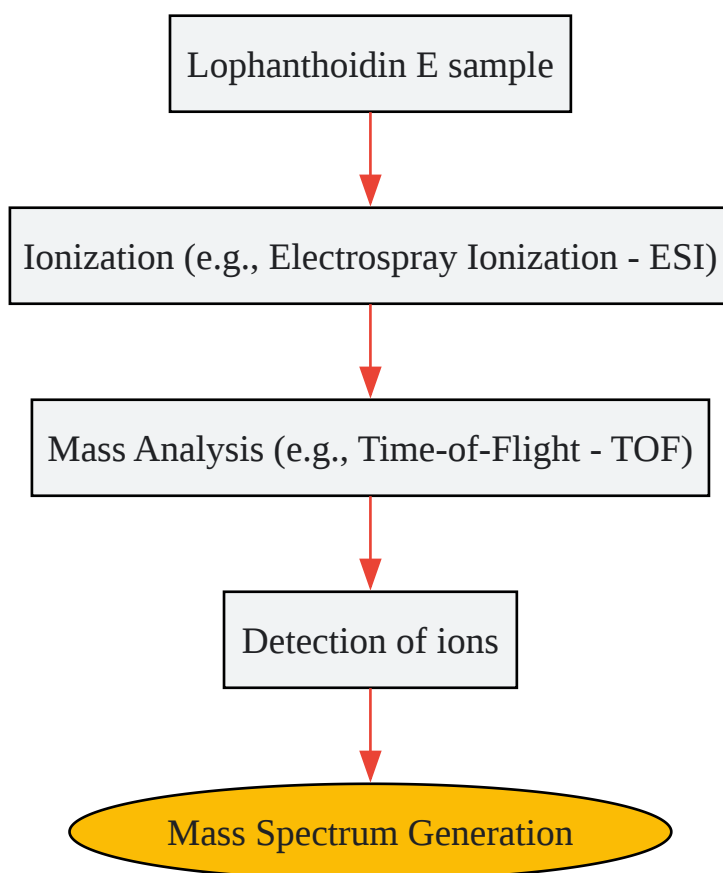


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Figure 1: General workflow for the isolation of **Lophanthoidin E**.

## Mass Spectrometry

The mass spectral data were obtained using a high-resolution mass spectrometer. The typical workflow for data acquisition is as follows:



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Figure 2: Workflow for mass spectrometry analysis.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

While the specific data is pending, the general protocol for obtaining NMR spectra for a natural product like **Lophanthoidin E** would involve:

- Sample Preparation: Dissolving a pure sample of **Lophanthoidin E** in a deuterated solvent (e.g., CDCl<sub>3</sub>, DMSO-d<sub>6</sub>).
- Data Acquisition: Recording <sup>1</sup>H, <sup>13</sup>C, and various 2D NMR (e.g., COSY, HSQC, HMBC) spectra on a high-field NMR spectrometer.
- Data Processing: Fourier transformation and phasing of the raw data to obtain the final spectra.

## Signaling Pathways and Logical Relationships

At present, there is no specific information available in the public domain regarding the signaling pathways directly modulated by **Lophanthoidin E**. Research into the biological activity of this compound is ongoing.

## Conclusion

This technical guide provides the currently available spectroscopic data for **Lophanthoidin E**, with a focus on its mass spectrometric fragmentation pattern. The outlined experimental protocols offer a framework for the isolation and analysis of this and similar diterpenoid compounds. This document will be updated with detailed NMR data as it becomes publicly accessible to provide a complete spectroscopic profile of **Lophanthoidin E** for the scientific community.

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